

# Proper Disposal Procedures for Royal Jelly Acid (10-Hydroxy-2-Decenoic Acid)

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## Compound of Interest

Compound Name: *Royal Jelly acid*

Cat. No.: *B191426*

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## Essential Safety and Logistical Information for Laboratory Professionals

This document provides comprehensive guidance on the proper disposal procedures for **Royal Jelly acid**, also known as 10-hydroxy-2-decenoic acid (10-HDA). The following protocols are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. While 10-HDA is not classified as a hazardous substance under GHS/CLP regulations, adherence to standard laboratory safety practices is crucial.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the key quantitative data for **Royal Jelly acid** is presented in the table below for easy reference.

Property	Data	Reference
Chemical Formula	C10H18O3	<sup>[1]</sup>
Molecular Weight	186.25 g/mol	<sup>[1]</sup> <sup>[2]</sup>
Appearance	White to beige powder	
Solubility	DMSO: 2 mg/mL, clear	
Storage Temperature	-20°C	
Hazard Classification	Not classified as hazardous	<sup>[1]</sup>

# Experimental Protocol: Disposal of Royal Jelly Acid

This protocol outlines the step-by-step methodology for the safe disposal of **Royal Jelly acid** from a laboratory setting.

## 1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat.
- Use chemical-resistant gloves (e.g., nitrile).
- Wear safety glasses or goggles to prevent eye contact.[\[3\]](#)

## 2. Waste Classification and Segregation:

- Although 10-HDA is not classified as hazardous, it is prudent to treat it as a chemical waste.
- Do not mix **Royal Jelly acid** waste with other hazardous materials such as heavy metals, solvents, or strong acids and bases.[\[4\]](#)
- Segregate solid waste (e.g., contaminated gloves, weigh boats) from liquid waste.

## 3. Solid Waste Disposal:

- Collect any solid waste contaminated with **Royal Jelly acid**, such as unused powder, contaminated personal protective equipment (PPE), and weighing papers.
- Place the collected solid waste in a designated, sealed, and clearly labeled chemical waste container.
- The label should include the name of the chemical ("10-hydroxy-2-decenoic acid" or "**Royal Jelly acid**") and the date.
- Dispose of the container through your institution's chemical waste disposal program.

## 4. Liquid Waste Disposal:

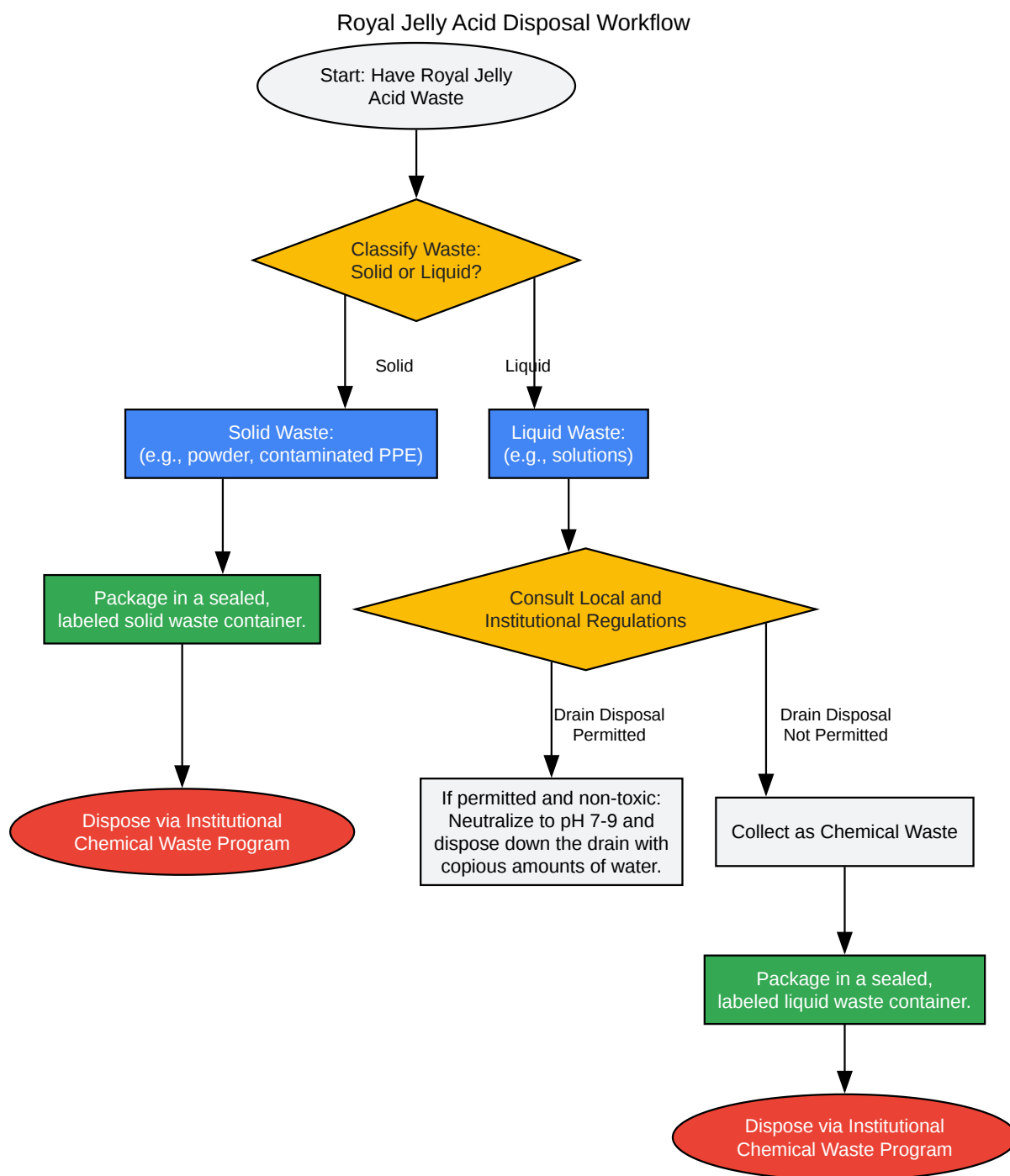
- For solutions of **Royal Jelly acid**, consult your local and institutional regulations for disposal. [\[2\]](#)
- Avoid discharging directly into sewers or drains. [\[1\]](#)
- If local guidelines permit, dilute aqueous solutions of non-hazardous organic acids may be neutralized to a pH between 7 and 9 before drain disposal, followed by flushing with copious amounts of water. [\[4\]](#) However, as a precaution, it is recommended to collect all 10-HDA solutions as chemical waste.
- Collect the liquid waste in a compatible, sealed, and labeled container. The container should be appropriate for organic acid waste.
- Arrange for pickup and disposal by your institution's environmental health and safety (EHS) office or equivalent.

#### 5. Spill Cleanup:

- In the event of a spill, ensure the area is well-ventilated.
- For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- For larger spills, contain the spill to prevent it from entering drains or watercourses. [\[2\]](#)
- Collect the spilled material and absorbent into a sealed container for chemical waste disposal.
- Clean the spill area with soap and water.

## Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Royal Jelly acid**.



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Caption: Logical workflow for the disposal of **Royal Jelly acid**.

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